

"2-(2-Chloropropanamido)benzamide" CAS number lookup

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Compound of Interest

Compound Name: 2-(2-Chloropropanamido)benzamide

Cat. No.: B148053

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Technical Guide: 2-(2-Chloropropanamido)benzamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(2-Chloropropanamido)benzamide**, a novel benzamide derivative. While specific experimental data for this compound is not readily available in public literature, this document extrapolates from established knowledge of related benzamide and chloropropanamide compounds to propose its physicochemical properties, a detailed synthetic protocol, and potential biological activities. The methodologies and workflows presented herein are based on standard practices in medicinal chemistry and drug discovery for this class of molecules. This guide is intended to serve as a foundational resource for researchers interested in the synthesis and evaluation of **2-(2-Chloropropanamido)benzamide** and its analogues.

Compound Identification

A specific CAS (Chemical Abstracts Service) number for **2-(2-Chloropropanamido)benzamide** is not publicly documented. However, the CAS numbers for its primary structural components are:

- 2-Aminobenzamide (the parent amine): 88-68-6
- 2-Chloropropanoyl chloride (the acylating agent): 7623-09-8

A structurally related isomer, 4-[(2-chloropropanoyl)amino]benzamide, is cataloged with the molecular formula C₁₀H₁₁ClN₂O₂ and a molecular weight of 226.66 g/mol [1].

Physicochemical Properties (Predicted)

The following table summarizes the predicted physicochemical properties of **2-(2-Chloropropanamido)benzamide**. These values are estimated based on its chemical structure and data from related compounds.

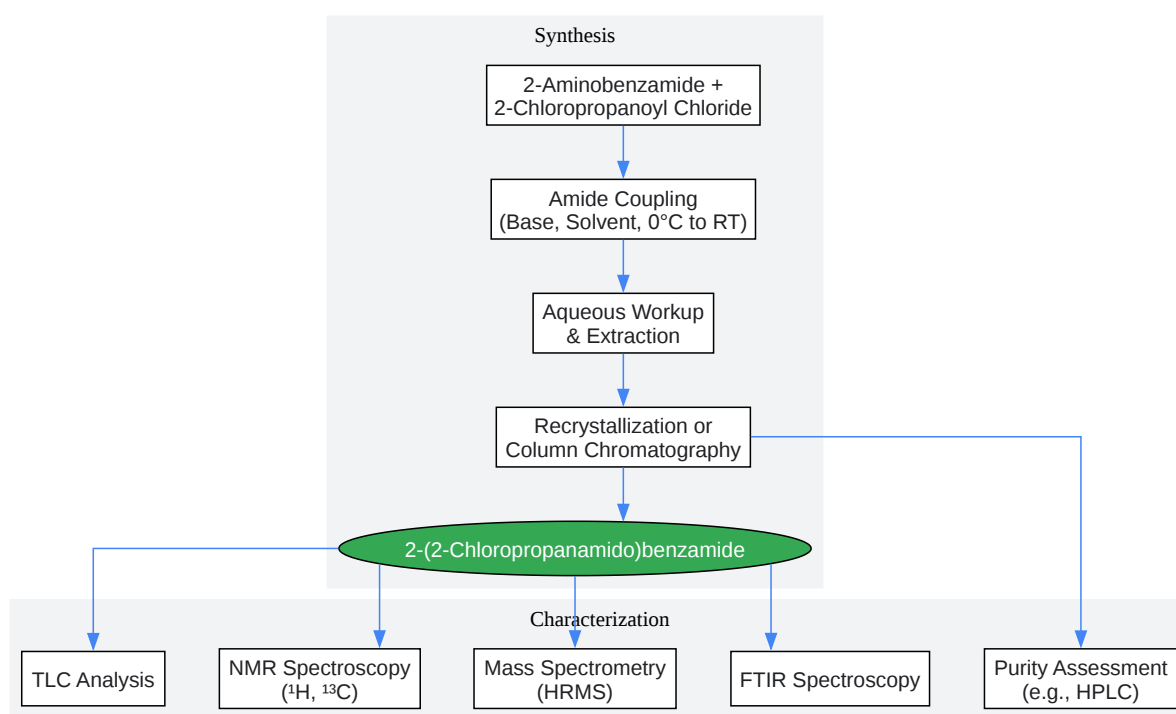
Property	Predicted Value	Reference Analogue
Molecular Formula	C ₁₀ H ₁₁ ClN ₂ O ₂	4-[(2-chloropropanoyl)amino]benzamide[1]
Molecular Weight	226.66 g/mol	4-[(2-chloropropanoyl)amino]benzamide[1]
Appearance	White to off-white solid	Benzamide[2]
Melting Point	130-150 °C	2-Chlorobenzamide (142-144 °C)[3]
Solubility	Sparingly soluble in water, soluble in organic solvents like DMSO and DMF	Benzamide[2]
pKa (Amide NH)	~17	Benzamide[2]

Synthesis and Characterization

The synthesis of **2-(2-Chloropropanamido)benzamide** can be achieved via a standard amide coupling reaction between 2-aminobenzamide and 2-chloropropanoyl chloride.

Proposed Synthetic Workflow

The logical workflow for the synthesis and characterization of the target compound is outlined below.



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Figure 1: General workflow for the synthesis and characterization of **2-(2-Chloropropanamido)benzamide**.

Detailed Experimental Protocol: Synthesis of 2-(2-Chloropropanamido)benzamide

This protocol is adapted from general procedures for the synthesis of benzamide derivatives[4][5][6].

Materials:

- 2-Aminobenzamide
- 2-Chloropropanoyl chloride
- Triethylamine (Et₃N) or Pyridine (as a base)
- Dichloromethane (DCM) or Tetrahydrofuran (THF) (anhydrous)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Solvents for recrystallization (e.g., ethanol, ethyl acetate/hexanes)

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-aminobenzamide (1.0 eq) in anhydrous DCM.
- **Base Addition:** Cool the solution to 0 °C using an ice bath and add triethylamine (1.1 eq).
- **Acylation:** Add 2-chloropropanoyl chloride (1.05 eq) dropwise to the stirred solution over 10-15 minutes, ensuring the temperature remains below 5 °C.
- **Reaction Progression:** Allow the reaction mixture to warm to room temperature and stir for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material (2-aminobenzamide) is consumed.

- **Quenching and Workup:** Quench the reaction by slowly adding water. Transfer the mixture to a separatory funnel and wash sequentially with saturated NaHCO₃ solution (2x) and brine (1x).
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol or ethyl acetate/hexanes) to yield the pure **2-(2-Chloropropanamido)benzamide**.

Analytical Characterization

The structure and purity of the synthesized compound should be confirmed using the following analytical techniques:

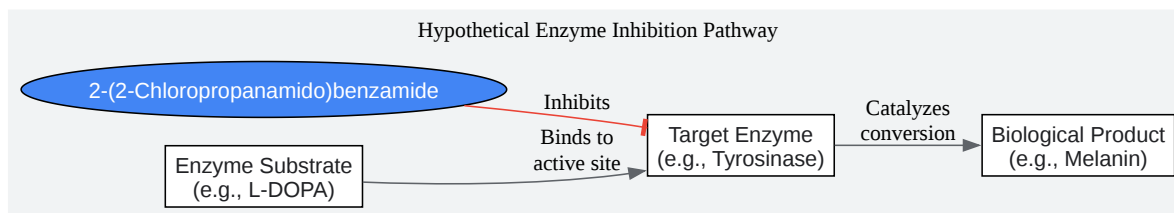
- **¹H and ¹³C NMR Spectroscopy:** To confirm the chemical structure and identify characteristic proton and carbon signals.
- **High-Resolution Mass Spectrometry (HRMS):** To determine the exact mass and confirm the molecular formula.
- **FTIR Spectroscopy:** To identify characteristic functional group vibrations, such as the amide C=O and N-H stretches.
- **HPLC Analysis:** To determine the purity of the final compound.

Potential Biological Activity and Signaling Pathways

While the specific biological activity of **2-(2-Chloropropanamido)benzamide** is uncharacterized, its structural motifs suggest potential for various pharmacological effects, as benzamide derivatives are known to possess a wide range of biological activities, including antimicrobial and enzyme inhibitory properties[4][7][8].

Postulated Mechanism of Action: Enzyme Inhibition

Many benzamide derivatives exert their biological effects by inhibiting specific enzymes. For instance, some exhibit tyrosinase inhibitory activity[8]. A hypothetical signaling pathway illustrating this is shown below.



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Figure 2: Hypothetical signaling pathway showing inhibition of a target enzyme by **2-(2-Chloropropanamido)benzamide**.

Conclusion

This technical guide provides a foundational framework for the synthesis, characterization, and potential biological evaluation of **2-(2-Chloropropanamido)benzamide**. While specific experimental data for this compound is lacking, the proposed methodologies and predicted properties, derived from well-established principles for benzamide derivatives, offer a robust starting point for researchers. Further investigation is warranted to elucidate the precise physicochemical properties and pharmacological profile of this novel compound.

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References

- 1. scbt.com [scbt.com]
- 2. Benzamide - Wikipedia [en.wikipedia.org]
- 3. 2-Chlorobenzamide 98 609-66-5 [sigmaaldrich.com]

- 4. Synthesis of 2-chloro-benzamides for evaluation antimicrobial and disinfectant activity: Part-I - Curr Trends Pharm Pharm Chem [ctppc.org]
- 5. Synthesis and analysis of amides – Chemistry Education [chem.hbcse.tifr.res.in]
- 6. Synthesis and stability of strongly acidic benzamide derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
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